

Personal protective equipment for handling Hydroxy-PEG3-PFP ester

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Compound of Interest

Compound Name: Hydroxy-PEG3-PFP ester

Cat. No.: B608009

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Essential Safety and Handling Guide for Hydroxy-PEG3-PFP Ester

This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Hydroxy-PEG3-PFP ester**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical Identity and Hazards

Hydroxy-PEG3-PFP ester is a PEG-based PROTAC linker.^{[1][2]} While one safety data sheet classifies it as not hazardous under GHS, others provide hazard statements, indicating that caution should be exercised during handling.^{[3][4]}

| Identifier | Value |
|-------------------|--|
| Chemical Name | Hydroxy-PEG3-PFP ester ^[3] |
| Synonyms | Pentafluorophenyl 3-{2-[2-(2-hydroxyethoxy)ethoxy]ethoxy}propanoate ^[1] |
| CAS Number | 1807537-40-1 ^[3] |
| Molecular Formula | C15H17F5O6 ^[3] |
| Molecular Weight | 388.29 g/mol ^[3] |

Potential Hazard Statements

H302: Harmful if swallowed[4]

H315: Causes skin irritation[4]

H319: Causes serious eye irritation[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment is mandatory when handling **Hydroxy-PEG3-PFP ester**.

| Protection Type | Specific Equipment | Reason |
|------------------------|--|---|
| Eye Protection | Chemical splash goggles[5] | To prevent eye irritation from splashes. |
| Hand Protection | Suitable chemical-resistant gloves (e.g., nitrile)[3][6] | To prevent skin irritation upon contact. |
| Body Protection | Laboratory coat[5] | To protect skin and personal clothing from contamination. |
| Respiratory Protection | Approved mask or respirator[3] | Recommended when handling the powder to avoid inhalation. |

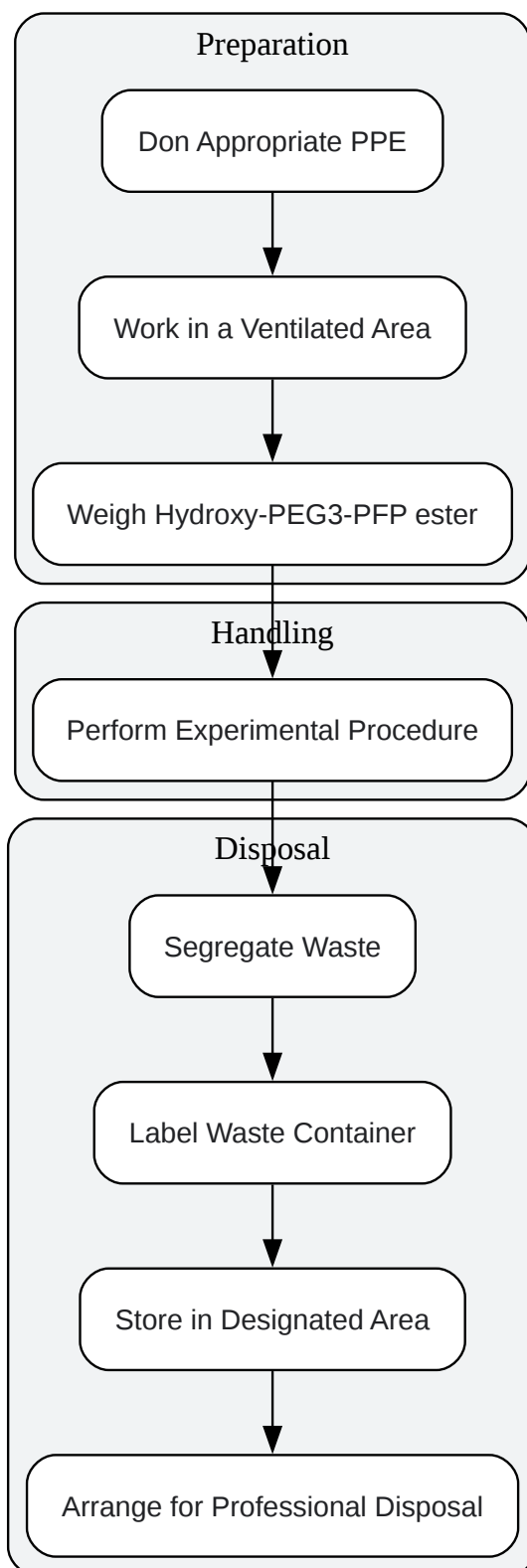
Operational Plan: Step-by-Step Handling Procedure

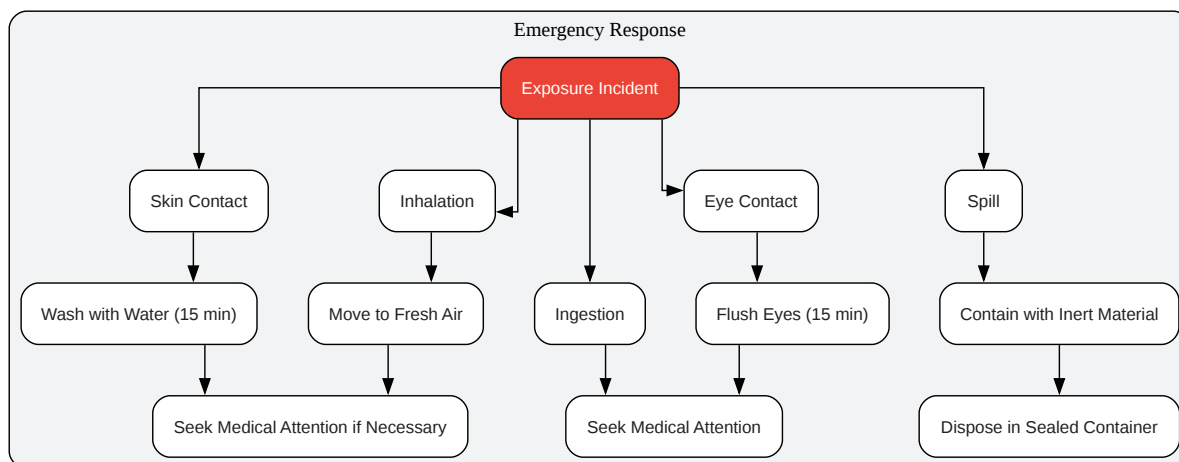
Storage and Preparation:

- Storage: Store **Hydroxy-PEG3-PFP ester** in a dry, dark place at 0 - 4°C for short-term storage or -20°C for long-term storage.[7]
- Preparation:
 - Use only in a well-ventilated area or outdoors.[4]
 - Avoid eating, drinking, or smoking in the handling area.[4]

- Wash hands thoroughly after handling.[\[4\]](#)

Experimental Workflow:





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